

Application Notes and Protocols: Dimethyl Succinate as a Fragrance Ingredient

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl Succinate

Cat. No.: B031001

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl succinate (CAS No. 106-65-0) is a biodegradable ester with a pleasant, ethereal, and fruity-winey odor.^[1] It is utilized in the fragrance and flavor industries and also serves as a solvent, skin-conditioning agent, and emollient in personal care products.^{[1][2][3]} Its low volatility and biodegradable nature make it a versatile ingredient in a variety of applications, from fine fragrances to cosmetics and household products.^{[1][3][4][5]} This document provides detailed application notes and experimental protocols for the evaluation of **dimethyl succinate** as a fragrance ingredient.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **dimethyl succinate** is essential for its effective formulation and application.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₄	[4]
Molecular Weight	146.14 g/mol	[4][6][7]
Appearance	Colorless liquid	[2][6]
Odor Profile	Pleasant, ethereal, winey, fruity	[1][2][3]
Boiling Point	195-200 °C at 760 mmHg	[3][6][8]
Melting Point	16-19 °C	[3][8][9]
Flash Point	85-94 °C (closed cup)	[8][10]
Vapor Pressure	0.3 - 0.422 mmHg at 20-25 °C	[7][8]
Density	~1.117 g/mL at 25 °C	[2][8][9]
Solubility	Soluble in alcohol and oils; slightly soluble in water.	[1][2][3]
logP (o/w)	0.35	
Substantivity (on paper)	11 hours	[1]

Fragrance Applications & Recommended Usage Levels

Dimethyl succinate's mild, fruity, and wine-like aroma makes it a useful modifier in a variety of fragrance compositions. It can be used to add a subtle sweetness and lift to floral and fruity accords.

Application	Recommended Usage Level in Fragrance Concentrate
Fine Fragrance (e.g., Eau de Parfum, Eau de Toilette)	Up to 9.0%
Personal Care (e.g., Lotions, Soaps, Shampoos)	0.5 - 5.0%
Household (e.g., Air Fresheners, Cleaners)	1.0 - 7.0%

Note: The International Fragrance Association (IFRA) includes **dimethyl succinate** on its Transparency List, however, specific concentration limits under the IFRA Standards were not found in the provided search results.^[4] It is recommended to consult the latest IFRA Standards for any potential restrictions.

Experimental Protocols

Sensory Evaluation of Dimethyl Succinate

This protocol outlines the methodology for the sensory assessment of **dimethyl succinate** to characterize its odor profile.

Objective: To define the olfactory characteristics of **dimethyl succinate**.

Materials:

- **Dimethyl Succinate** (high purity, >98%)
- Ethanol (perfumer's grade, odorless)
- Glass beakers and stirring rods
- Pipettes
- Fragrance blotter strips
- Odor-free evaluation room

Protocol:

- Preparation of Dilutions: Prepare a 10% dilution of **dimethyl succinate** in ethanol.
- Blotter Preparation: Dip fragrance blotter strips into the 10% dilution, ensuring they are saturated but not dripping. Allow the ethanol to evaporate for approximately 30 seconds.
- Sensory Panel Evaluation:
 - Assemble a panel of at least five trained sensory analysts.
 - Present the blotters to the panelists in a well-ventilated, odor-neutral room.
 - Instruct panelists to evaluate the odor at three time points:
 - Top Note (Initial Impression): Immediately after the ethanol has evaporated.
 - Heart Note (Mid-Impression): After 30 minutes.
 - Base Note (Dry-Down): After 4 hours.
 - Panelists should record their impressions using a standardized fragrance vocabulary, noting facets such as fruity, sweet, winey, green, etc.
- Data Analysis: Compile the descriptors from all panelists to create a comprehensive odor profile of **dimethyl succinate** over time.

Determination of Odor Detection Threshold

This protocol describes a method to determine the lowest concentration at which the odor of **dimethyl succinate** can be detected.

Objective: To establish the odor detection threshold of **dimethyl succinate** in air.

Materials:

- **Dimethyl Succinate** (high purity, >98%)
- Odorless, volatile solvent (e.g., dipropylene glycol)

- Series of gas sampling bags or olfactometer
- Purified, odorless air source
- Gas-tight syringes

Protocol:

- Preparation of Standards: Prepare a series of dilutions of **dimethyl succinate** in the solvent.
- Sample Introduction: Inject a precise volume of each dilution into a gas sampling bag of a known volume filled with purified air to achieve a range of concentrations.
- Triangle Test:
 - Present a sensory panel with three samples: two bags containing only purified air (blanks) and one containing the diluted **dimethyl succinate**.
 - Ask panelists to identify the sample that is different.
 - Start with a concentration that is easily detectable and proceed to lower concentrations.
- Threshold Determination: The odor detection threshold is defined as the concentration at which 50% of the panelists can correctly identify the odorous sample.
- Data Analysis: Use statistical methods (e.g., geometric mean) to calculate the threshold concentration from the panel's responses.

Evaluation of Substantivity on Fabric

This protocol details a method to assess the longevity of **dimethyl succinate**'s fragrance on a fabric substrate.

Objective: To measure the substantivity of **dimethyl succinate** on cotton fabric.

Materials:

- 5% solution of **dimethyl succinate** in ethanol

- 10x10 cm cotton swatches
- Pipette or microsyringe
- Line-up of odor-free glass jars
- Sensory panel

Protocol:

- Sample Preparation: Apply 0.5 mL of the 5% **dimethyl succinate** solution evenly onto a cotton swatch. Prepare a control swatch with ethanol only.
- Drying: Allow the swatches to air dry for 10 minutes in a well-ventilated area.
- Storage: Place each swatch into a labeled, sealed glass jar.
- Sensory Evaluation:
 - At specified time intervals (e.g., 1, 4, 8, 12, and 24 hours), present the jars to a trained sensory panel.
 - Panelists will open the jar, sniff the fabric, and rate the intensity of the fragrance on a scale (e.g., 0 = no odor, 5 = very strong).
- Data Analysis: Plot the average intensity rating against time to create a substantivity curve for **dimethyl succinate** on fabric.

Stability Testing in a Lotion Base

This protocol outlines a procedure to evaluate the stability of **dimethyl succinate** in a cosmetic emulsion.

Objective: To assess the chemical and olfactory stability of **dimethyl succinate** in a standard lotion base.

Materials:

- **Dimethyl Succinate**

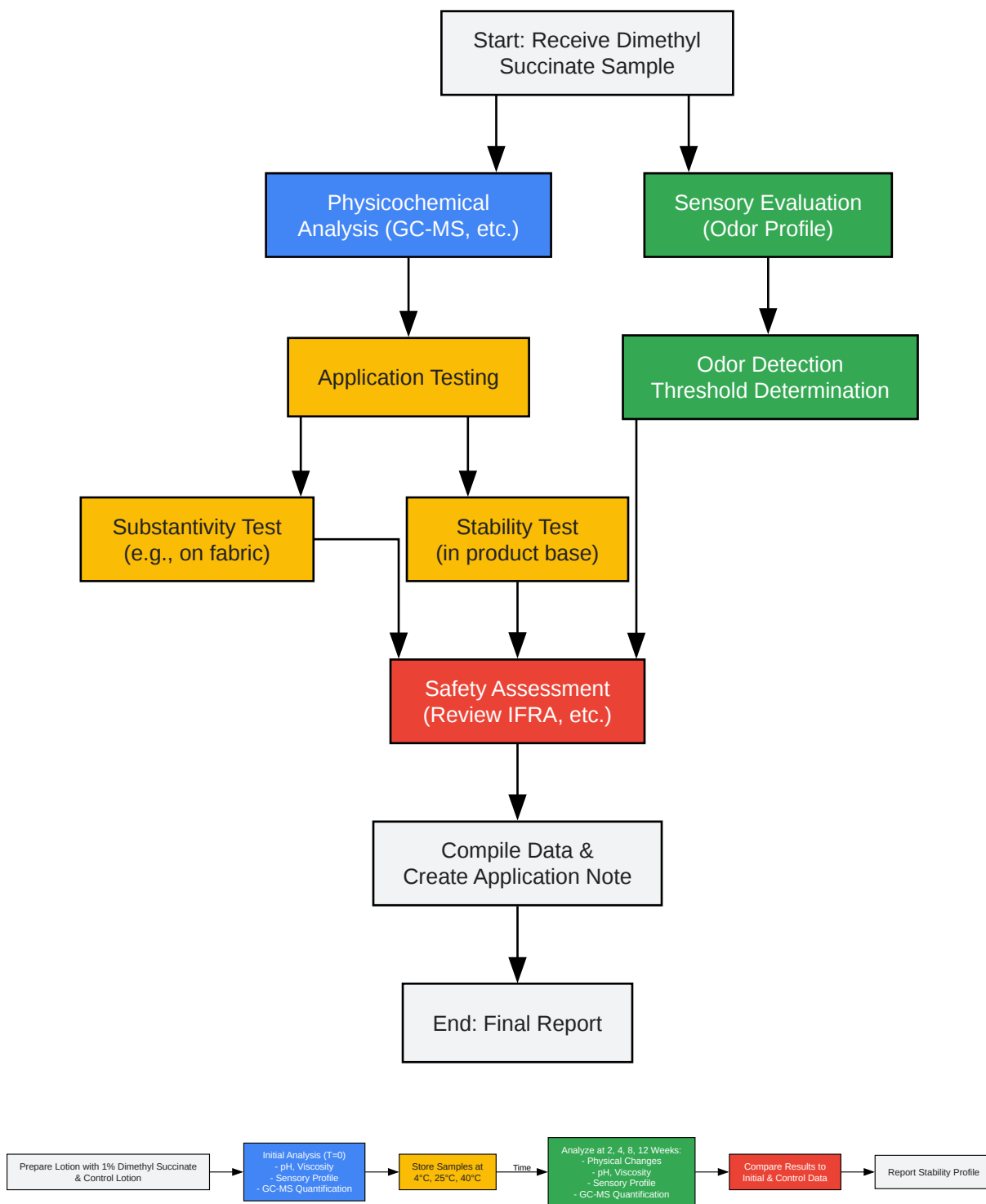
- Unfragranced lotion base
- Glass beakers and mixing equipment
- pH meter
- Viscometer
- Incubators/ovens set at various temperatures (e.g., 4°C, 25°C, 40°C)
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment
- Sensory panel

Protocol:

- Formulation: Incorporate **dimethyl succinate** into the lotion base at a concentration of 1.0% (w/w). Ensure homogenous mixing. Prepare a control lotion base without the fragrance.
- Initial Analysis:
 - Measure the initial pH and viscosity of the fragranced and control lotions.
 - Conduct an initial sensory evaluation of the fragranced lotion's odor profile.
 - Perform an initial GC-MS analysis to determine the initial concentration of **dimethyl succinate**.
- Stability Study:
 - Store samples of both lotions at different temperature conditions (4°C, 25°C, and 40°C) for a period of 12 weeks.
 - At intervals of 2, 4, 8, and 12 weeks, retrieve samples from each temperature condition.
- Analysis at Each Interval:
 - Visually inspect for any changes in color, clarity, or phase separation.

- Measure the pH and viscosity.
- Conduct a sensory evaluation to assess any changes in the odor profile.
- Use GC-MS to quantify the concentration of **dimethyl succinate** to check for degradation.
- Data Evaluation: Compare the results at each time point and temperature to the initial data and the control samples to determine the stability of **dimethyl succinate** in the lotion base.

Visualizations



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dimethyl succinate, 106-65-0 [thegoodscentcompany.com]
- 2. benchmarkingcompany.com [benchmarkingcompany.com]
- 3. taylorandfrancis.com [taylorandfrancis.com]
- 4. Dimethyl Succinate | C₆H₁₀O₄ | CID 7820 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. selleckchem.com [selleckchem.com]
- 6. Odor Detection Thresholds [leffingwell.com]
- 7. scienomics.com [scienomics.com]
- 8. env.go.jp [env.go.jp]
- 9. ijpsjournal.com [ijpsjournal.com]
- 10. ijirt.org [ijirt.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Dimethyl Succinate as a Fragrance Ingredient]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031001#dimethyl-succinate-as-a-fragrance-ingredient]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com